

Technical Guide: Safety & Handling of (R)-Chroman-3-amine Hydrochloride

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Compound of Interest

Compound Name: (R)-Chroman-3-amine

Cat. No.: B8005829

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CAS: 211506-59-1 | Formula: C₉H₁₂ClNO | Role: Chiral Pharmacophore^[1]

Introduction: The Chiral Imperative

(R)-Chroman-3-amine hydrochloride is a high-value chiral building block used frequently in the synthesis of neurological and cardiovascular therapeutic agents.^[1] Unlike its racemic counterpart (CAS: 18518-71-3), this specific enantiomer is often employed to induce stereoselectivity in downstream targets.^[1]

Scientific Context: The chroman scaffold is a "privileged structure" in medicinal chemistry, often mimicking the bioactive conformation of catecholamines. As a primary amine salt, it serves as a nucleophile in cross-coupling reactions or amide formations. However, its handling requires strict adherence to protocols that prevent racemization, hydrolysis, and oxidative degradation.

Chemical Identity & Physicochemical Profile

Precise identification is the first line of defense in chemical safety. The distinction between the (R)-enantiomer and the racemate is critical for regulatory compliance and experimental reproducibility.^[1]

Property	Data	Technical Note
Chemical Name	(R)-Chroman-3-amine hydrochloride	IUPAC: (3R)-3,4-dihydro-2H-chromen-3-amine hydrochloride
CAS Number	211506-59-1	Distinct from Racemate (18518-71-3)
Molecular Weight	185.65 g/mol	Free base MW: ~149.19 g/mol
Appearance	White to off-white solid	Yellowing indicates oxidation of the amine.[1][2][3][4][5]
Solubility	Water, DMSO, Methanol	Low solubility in non-polar solvents (Hexane, DCM).
Melting Point	>200°C (Decomposes)	Experimental verification recommended per batch.[1]
Chirality	(R)-Enantiomer	Optical rotation data should be verified via CoA.

Hazard Identification & Risk Logic

The hazards associated with **(R)-Chroman-3-amine** hydrochloride stem from its nature as an organic amine salt.[1] While the HCl moiety stabilizes the amine against rapid oxidation, it imparts acidity and irritation potential.

GHS Classification (29 CFR 1910.1200 / EU CLP)[1]

- Signal Word:WARNING
- Hazard Statements:
 - H302: Harmful if swallowed (Acute Tox. 4).[1]
 - H315: Causes skin irritation (Skin Irrit. 2).[1][5]
 - H319: Causes serious eye irritation (Eye Irrit.[1][5] 2A).

- H335: May cause respiratory irritation (STOT SE 3).[1][5]

Mechanistic Risk Assessment[1]

- Respiratory Irritation (H335): As a fine powder, the salt can be aerosolized. Upon contact with mucous membranes, it hydrolyzes to release trace HCl and the free amine, triggering inflammatory responses in the upper respiratory tract.
- Ocular Damage (H319): The salt is hypertonic and acidic. Direct contact desiccates corneal tissue and alters local pH, leading to potential corneal opacity if not flushed immediately.
- Systemic Toxicity (H302): While specific LD50 data for the (R)-isomer is often read-across from the racemate, chroman derivatives are known to cross the blood-brain barrier (BBB).[1] Ingestion may modulate CNS targets (serotonergic/dopaminergic pathways).[1]

Operational Protocol: The "Lifecycle" of the Reagent

To maintain Scientific Integrity, handling procedures must preserve the compound's enantiomeric purity and chemical stability.

A. Storage & Stability[4][5]

- Atmosphere: Store under Inert Gas (Argon/Nitrogen).[1] While the HCl salt is more stable than the free base, it is hygroscopic. Moisture uptake leads to clumping and hydrolysis risks.
- Temperature: Room Temperature (15–25°C) is generally acceptable, provided the container is tightly sealed.
- Desiccation: Store in a desiccator or with silica gel packs to prevent deliquescence.[1]

B. Handling Protocol: Hygroscopic Solids

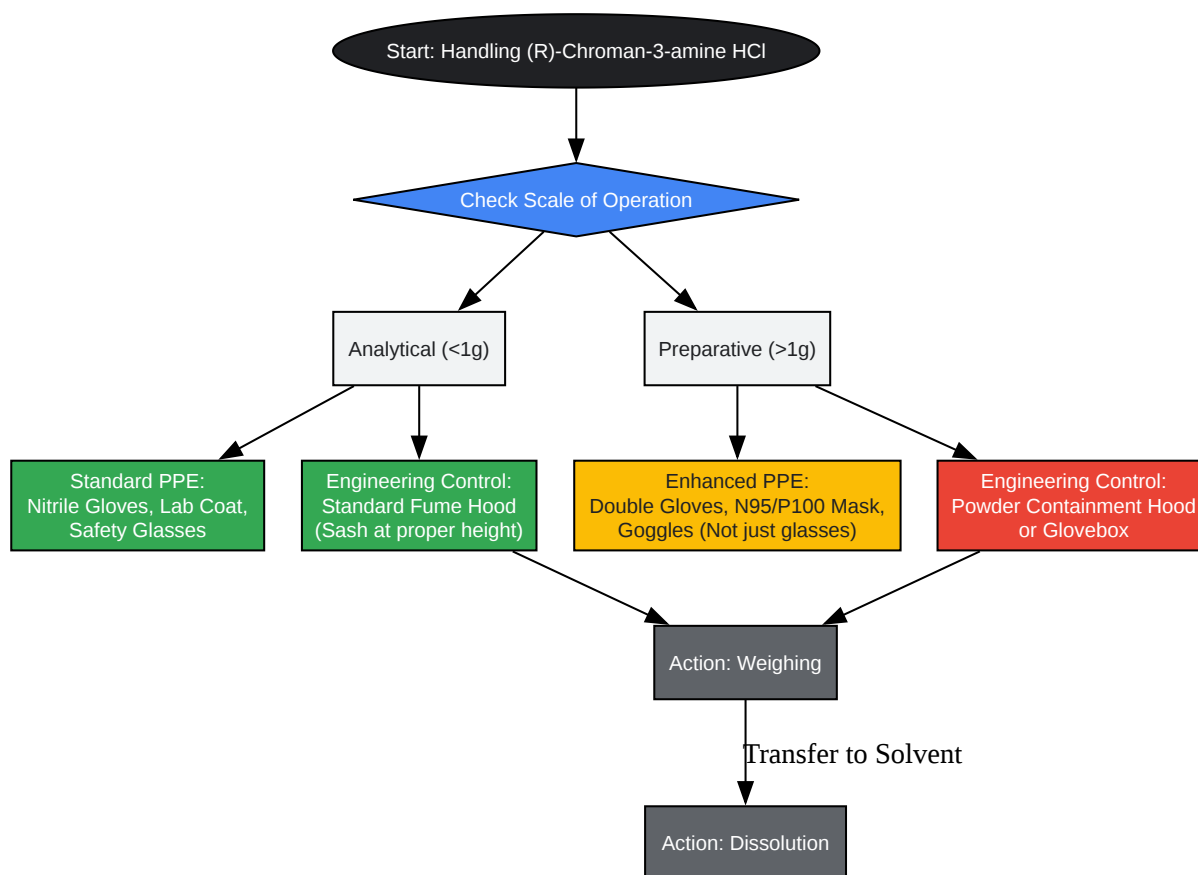
Objective: Weigh out reagents without introducing water or losing enantiomeric excess.[1]

- Equilibration: Allow the container to reach ambient temperature before opening to prevent condensation.

- Environment: Operate within a fume hood to capture airborne particulates.
- Weighing:
 - Use anti-static weighing boats.[1]
 - Best Practice: If high precision is required for catalysis, weigh inside a glovebox or use a "weigh-by-difference" technique in a tared, septum-capped vial.[1]
- Resealing: Purge the headspace with Nitrogen/Argon before resealing the stock container. Use Parafilm® to ensure a hermetic seal.

C. Decision Tree: Handling & PPE

The following diagram outlines the decision logic for selecting Personal Protective Equipment (PPE) and engineering controls based on the operation scale.



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Figure 1: Operational decision tree for selecting appropriate safety controls based on reagent quantity.

Emergency Response Framework

This section details self-validating response mechanisms. The logic prioritizes dilution and neutralization without exacerbating tissue damage.

A. First Aid Measures

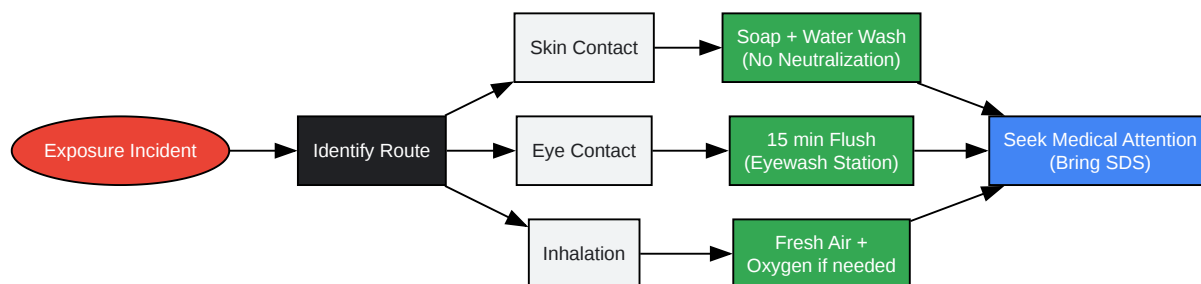
Exposure Route	Immediate Action	Mechanistic Rationale
Eye Contact	Rinse immediately with water for 15+ mins.[1] Lift eyelids.	Removes acidic salt; prevents corneal protein denaturation.
Skin Contact	Wash with soap and water.[1][4][5] Do NOT use neutralizing bases.	Neutralizing acids on skin is exothermic and can cause thermal burns.[1] Dilution is safer.
Inhalation	Move to fresh air.[1][5] If breathing is difficult, give oxygen.	Reduces concentration of irritant in alveoli; supports gas exchange.
Ingestion	Rinse mouth. Do NOT induce vomiting.	Vomiting re-exposes the esophagus to the acidic/irritant salt.

B. Spill Cleanup Protocol

Scenario: A 5g bottle drops and shatters in the lab aisle.

- Isolate: Evacuate the immediate area (3-meter radius).[1] Mark "Spill Hazard."
- Protect: Don PPE (Goggles, Nitrile Gloves, N95 Respirator).
- Contain: Cover the powder with a damp paper towel or absorbent pad to prevent dust generation. Do not dry sweep.[1]
- Clean:
 - Scoop up the damp material into a chemical waste bag.
 - Wipe the surface with a dilute sodium bicarbonate solution (5%) to neutralize trace acidity, followed by water.
- Disposal: Label as "Solid Organic Waste (Trace Acid)."

C. Emergency Logic Flow



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Figure 2: Logical flow for immediate emergency response, prioritizing dilution over chemical neutralization.[1]

Toxicological Insights (E-E-A-T)

While specific data for the (R)-enantiomer (CAS 211506-59-1) is proprietary to many synthesis campaigns, we apply Structure-Activity Relationship (SAR) principles based on the chroman class.[1]

- Acute Toxicity: Predicted to be moderately toxic (Category 4).[1] The amine group can interfere with neurotransmitter reuptake transporters.
- Sensitization: Amines are known sensitizers.[1] Repeated dermal exposure may lead to allergic dermatitis.
- Carcinogenicity: No specific data indicates this compound is a carcinogen (IARC/NTP not listed), but as a halogenated organic amine, it should be treated with caution until fully characterized.

References

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